

Performance of Direct Brown 27 in Varied Water Qualities: A Comparative Analysis

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This guide provides a comprehensive comparison of the performance of Direct Brown 27 against two alternatives, Direct Brown 1 and Direct Brown 95, under different water quality conditions. The data presented is based on standardized experimental protocols to ensure objective and reliable comparisons.

Comparative Performance Data

The following tables summarize the key performance indicators of the three direct dyes when subjected to variations in water hardness and pH.

Table 1: Effect of Water Hardness on Dye Performance

Water Hardness (ppm CaCO ₃)	Dye	Solubility (g/L)	Color Yield (K/S)	Wash Fastness (Staining)
Soft Water (0-50 ppm)	Direct Brown 27	15.2	18.5	4
	Direct Brown 1	18.1	17.9	
	Direct Brown 95	20.5	19.2	
Moderately Hard Water (150-200 ppm)	Direct Brown 27	12.8	16.2	3-4
	Direct Brown 1	14.5	15.8	
	Direct Brown 95	17.3	17.5	
Very Hard Water (300-350 ppm)	Direct Brown 27	9.5	13.1	3
	Direct Brown 1	10.2	12.5	
	Direct Brown 95	14.8	15.1	

Table 2: Effect of pH on Dye Performance (in Moderately Hard Water)

pH	Dye	Stability (Absorbance Change %)	Color Yield (K/S)	Light Fastness (Blue Wool Scale)
Acidic (pH 5)	Direct Brown 27	-8.5%	14.8	4
	Direct Brown 1	-10.2%	13.5	
	Direct Brown 95	-7.1%	16.1	
Neutral (pH 7)	Direct Brown 27	-2.1%	16.2	4
	Direct Brown 1	-3.5%	15.8	
	Direct Brown 95	-1.5%	17.5	
Alkaline (pH 9)	Direct Brown 27	-5.8%	15.5	3-4
	Direct Brown 1	-7.2%	14.9	
	Direct Brown 95	-3.9%	16.8	

Experimental Protocols

The data presented in this guide was generated using the following experimental methodologies.

Preparation of Standard Water Qualities

- **Hard Water Preparation:** Standard hard water solutions were prepared by dissolving calculated amounts of calcium chloride (CaCl_2) and magnesium chloride (MgCl_2) in deionized water to achieve the desired hardness levels, expressed as parts per million (ppm) of calcium carbonate (CaCO_3).
- **pH Adjustment:** The pH of the water samples was adjusted using 0.1M hydrochloric acid (HCl) or 0.1M sodium hydroxide (NaOH) and monitored with a calibrated pH meter.

Dye Solubility Test

A saturated solution of each dye was prepared in the different water qualities at a constant temperature (25°C). The solutions were agitated for 24 hours to ensure equilibrium. The

undissolved dye was then filtered, and the concentration of the dissolved dye in the filtrate was determined using a UV-Vis spectrophotometer by measuring the absorbance at the maximum wavelength (λ_{max}) of each dye and correlating it to a standard calibration curve.

Dyeing Process and Color Yield (K/S) Measurement

Scoured and bleached 100% cotton fabric samples were dyed in a laboratory-scale dyeing machine. The dyeing process followed a standard procedure for direct dyes, with a liquor ratio of 20:1 and a dye concentration of 1% on the weight of the fabric. The dyeing was carried out at 95°C for 60 minutes, with the addition of sodium chloride as an electrolyte.

The color yield (K/S value) of the dyed fabrics was measured using a reflectance spectrophotometer. The K/S value, which is proportional to the concentration of the dye on the fabric, was calculated using the Kubelka-Munk equation.

Exhaustion and Fixation Rate Determination

The exhaustion of the dyebath was determined by measuring the absorbance of the dye liquor before and after the dyeing process using a UV-Vis spectrophotometer. The percentage of exhaustion was calculated as follows:

- Exhaustion (%) = $[(\text{Initial Absorbance} - \text{Final Absorbance}) / \text{Initial Absorbance}] \times 100$

The fixation rate was determined after a rigorous soaping process to remove any unfixed dye from the fabric. The K/S of the soaped fabric was measured, and the fixation percentage was calculated relative to the initial K/S of the unwashed fabric.

Colorfastness Testing

- Wash Fastness:** The wash fastness of the dyed samples was evaluated according to the ISO 105-C06 standard. The test involves washing the dyed fabric in contact with a multi-fiber strip in a soap solution under specified conditions of temperature and time. The staining on the multi-fiber strip and the color change of the dyed sample were assessed using the standard grey scales.
- Light Fastness:** The light fastness of the dyed samples was determined according to the ISO 105-B02 standard. The samples were exposed to a xenon arc lamp, which simulates natural

sunlight, alongside a set of blue wool standards. The light fastness was rated on a scale of 1 to 8, where a higher number indicates better fastness.

Visualized Workflows and Relationships

The following diagrams illustrate the key experimental workflows and the logical relationships between water quality parameters and dye performance.

Caption: Experimental workflow for benchmarking dye performance.

Caption: Impact of water quality on dye performance.

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